

An In-depth Technical Guide on the Safety and Handling of Trimethylstannyldimethylvinylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylstannyldimethylvinylsilane

Cat. No.: B1637970

[Get Quote](#)

Disclaimer: Specific safety and toxicological data for **Trimethylstannyldimethylvinylsilane** is not readily available in public literature. This guide is compiled based on the known hazards of its constituent chemical classes: organotin compounds (specifically trimethyltin derivatives) and vinylsilanes. The information provided should be treated as a general guideline, and a thorough risk assessment should be conducted before handling this compound.

Introduction

Trimethylstannyldimethylvinylsilane is an organometallic compound containing both a highly toxic organotin moiety and a reactive vinylsilane group. While specific applications are not widely documented, its structure suggests potential use in organic synthesis and materials science. The presence of the trimethylstannyl group necessitates extreme caution due to the high toxicity associated with short-chain alkyltin compounds.^{[1][2][3]} This guide provides a comprehensive overview of the potential hazards, safe handling procedures, and emergency protocols based on analogous compounds.

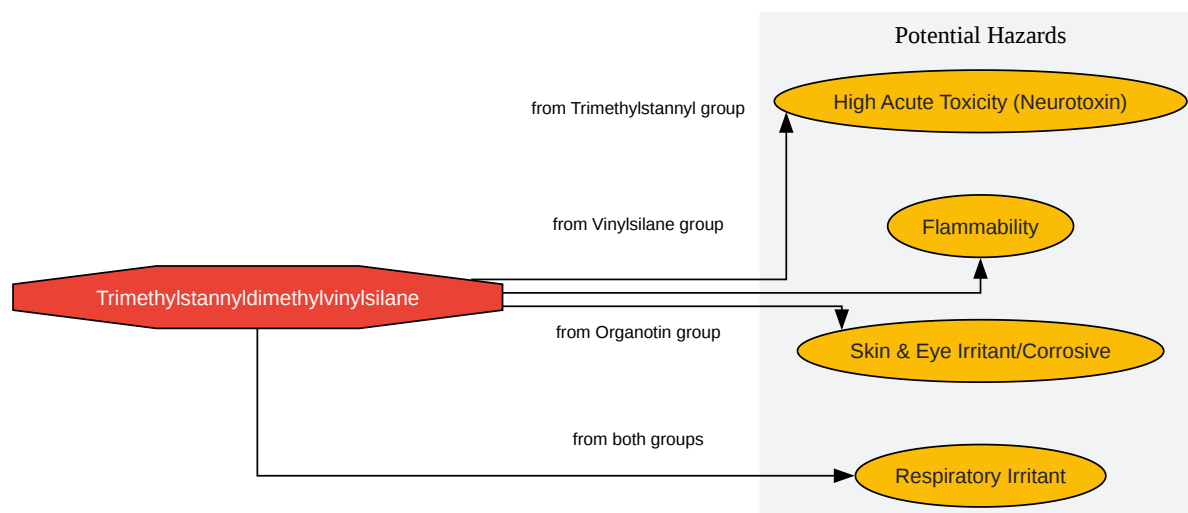
Hazard Identification and Classification

Based on the known hazards of its components, **Trimethylstannyldimethylvinylsilane** should be considered highly toxic and reactive.

Primary Hazards:

- **High Acute Toxicity:** Trimethyltin compounds are among the most toxic organotin compounds and are readily absorbed through the skin and gastrointestinal tract.[1][2] They are potent neurotoxins, and exposure can lead to severe and potentially fatal health effects.[3][4]
- **Flammability:** Vinylsilanes can be flammable.[5] The overall flammability of **Trimethylstannyldimethylvinylsilane** should be assumed until tested.
- **Skin and Eye Irritation/Corrosion:** Organotin compounds can be severely irritating to the skin and eyes, potentially causing chemical burns.[6] Some vinylsilanes may cause allergic skin reactions.[7]
- **Respiratory Tract Irritation:** Inhalation of vapors or aerosols can cause severe irritation to the respiratory tract.[8]

A logical overview of the potential hazards is presented in the diagram below.



[Click to download full resolution via product page](#)

Caption: Logical relationship of potential hazards associated with **Trimethylstannyldimethylvinylsilane**.

Quantitative Data (Estimates based on Analogous Compounds)

Specific quantitative data for **Trimethylstannyldimethylvinylsilane** is unavailable. The following table provides estimated values based on similar organotin and vinylsilane compounds. These are for guidance only and should not be considered as verified data.

Property	Estimated Value	Source/Analogue Compound
Physical Properties		
Molecular Formula	C7H18SnSi	-
Molecular Weight	251.99 g/mol	-
Appearance	Colorless liquid (presumed)	General observation for similar organometallics
Boiling Point	148 °C (for Trimethyltin chloride)[9]	Trimethyltin chloride[9]
Density	~0.99 g/mL (for Trimethyltin chloride)[10]	Trimethyltin chloride[10]
Solubility	Soluble in organic solvents, reacts with water[10]	General for organotin halides and chlorosilanes[10]
Toxicological Data		
LD50 (Oral, Rat)	12.6 mg/kg (for Trimethyltin chloride)[9]	Trimethyltin chloride[9]
Exposure Limits (TWA)	0.1 mg/m ³ (as Tin, organic compounds)[6]	Safe Work Australia exposure standard for organic tin[6]

Experimental Protocols

Note: No specific experimental protocols for the synthesis or reactions of **Trimethylstannyldimethylvinylsilane** were found. The following is a generalized protocol for the synthesis of a trimethylstannyl silane, which may be adaptable. This is a representative procedure and has not been validated for the target compound.

Synthesis of a Trimethylstannyl Silane (General Procedure)

This procedure is based on the reaction of a Grignard reagent with a chlorosilane, a common method for forming Si-C bonds.

Materials:

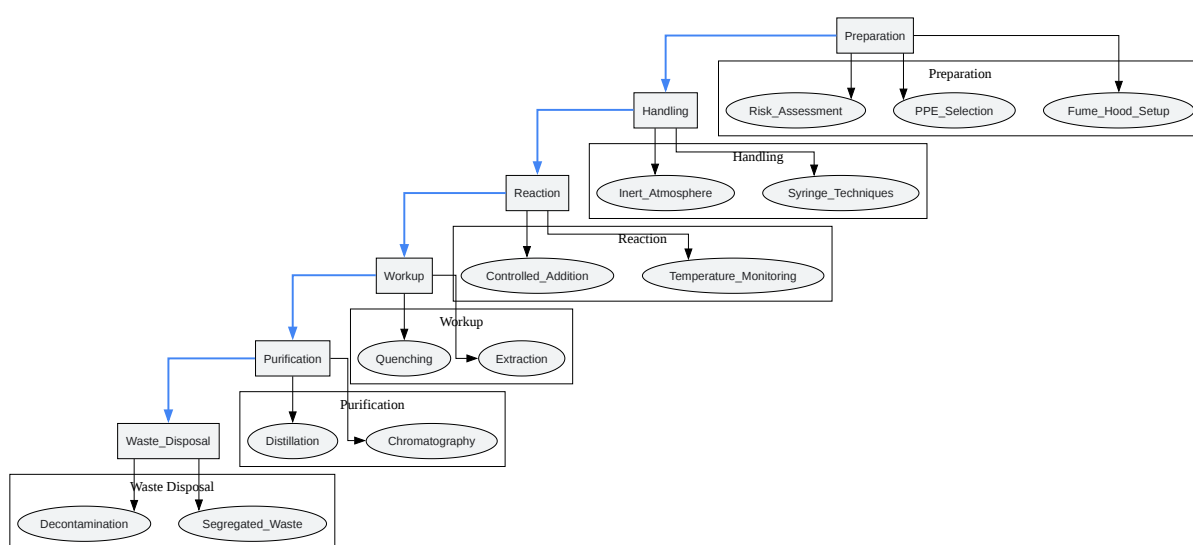
- Magnesium turnings
- Vinyl bromide
- Anhydrous diethyl ether or THF
- Dimethylchlorosilane
- Trimethyltin chloride[9][11]
- Iodine (for Grignard initiation)

Procedure:

- Grignard Reagent Formation:
 - In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, place magnesium turnings.
 - Add a small crystal of iodine.
 - Add a solution of vinyl bromide in anhydrous diethyl ether dropwise from the dropping funnel. The reaction should initiate, as indicated by a color change and gentle refluxing.
 - Once the addition is complete, reflux the mixture for 1-2 hours to ensure complete formation of the vinylmagnesium bromide.

- Reaction with Dimethylchlorosilane:
 - Cool the Grignard reagent to 0 °C in an ice bath.
 - Add a solution of dimethylchlorosilane in anhydrous diethyl ether dropwise.
 - After the addition is complete, allow the mixture to warm to room temperature and stir for several hours.
- Stannylation:
 - Cool the reaction mixture to -78 °C (dry ice/acetone bath).
 - Slowly add a solution of trimethyltin chloride in anhydrous diethyl ether.
 - Maintain the low temperature for 2-3 hours, then allow the mixture to slowly warm to room temperature overnight.
- Workup and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Extract the aqueous layer with diethyl ether.
 - Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
 - Remove the solvent under reduced pressure.
 - Purify the crude product by fractional distillation under reduced pressure.

A general workflow for handling highly toxic organometallic compounds is depicted below.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for handling highly toxic organometallic compounds.

Safe Handling and Storage

Engineering Controls:

- All work with **Trimethylstannyl dimethylvinylsilane** must be conducted in a certified chemical fume hood with a high face velocity.
- A safety shower and eyewash station must be readily accessible.

Personal Protective Equipment (PPE):

- Gloves: Wear heavy-duty, chemical-resistant gloves (e.g., nitrile or neoprene). Double-gloving is recommended.
- Eye Protection: Chemical splash goggles and a face shield are mandatory.
- Lab Coat: A flame-resistant lab coat should be worn.
- Respiratory Protection: If there is a risk of inhalation, a full-face respirator with appropriate cartridges for organic vapors and particulates should be used.

Handling Procedures:

- Use inert atmosphere techniques (e.g., Schlenk line or glovebox) to handle the compound, as it is likely sensitive to air and moisture.[\[10\]](#)
- Avoid all contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Use only non-sparking tools.
- Keep away from heat, sparks, and open flames.

Storage:

- Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon).
- Store away from incompatible materials such as oxidizing agents, acids, and water.

- The storage area should be clearly marked with "HIGHLY TOXIC" warning signs.

Emergency Procedures

Spills:

- Evacuate the area immediately.
- Wear full PPE, including respiratory protection.
- Absorb the spill with an inert, non-combustible material (e.g., vermiculite or sand).
- Collect the absorbed material into a sealed container for hazardous waste disposal.
- Decontaminate the spill area with a 10% bleach solution, followed by a water rinse.[\[12\]](#)

First Aid:

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[8\]](#) Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Waste Disposal

- All waste containing **Trimethylstannyldimethylvinylsilane** must be treated as highly toxic hazardous waste.
- Collect all waste in clearly labeled, sealed containers.

- Glassware that has come into contact with the compound should be decontaminated by rinsing with a 10% bleach solution before standard cleaning.[12]
- Dispose of all waste in accordance with local, state, and federal regulations.

This technical guide provides a framework for the safe handling of **Trimethylstannyldimethylvinylsilane** based on the available information for analogous compounds. It is imperative that all users supplement this information with a thorough, compound-specific risk assessment before commencing any experimental work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Toxicity and health effects of selected organotin compounds: a review - PMC [pmc.ncbi.nlm.nih.gov]
 2. researchgate.net [researchgate.net]
 3. chemistry.stackexchange.com [chemistry.stackexchange.com]
 4. Reddit - The heart of the internet [reddit.com]
 5. Chloro(dimethyl)vinylsilane | C₄H₉ClSi | CID 519368 - PubChem [pubchem.ncbi.nlm.nih.gov]
 6. Organo-tin compounds - DCCEEW [dcceew.gov.au]
 7. Vinylsilane | C₂H₆Si | CID 81714 - PubChem [pubchem.ncbi.nlm.nih.gov]
 8. stacks.cdc.gov [stacks.cdc.gov]
 9. Trimethyltin chloride - Wikipedia [en.wikipedia.org]
 10. TRIMETHYLTIN CHLORIDE | 1066-45-1 [chemicalbook.com]
 11. Trimethyltin chloride | Me₃SnCl | (CH₃)₃SnCl – Ereztech [ereztech.com]
 12. Reddit - The heart of the internet [reddit.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Safety and Handling of Trimethylstannyldimethylvinylsilane]. BenchChem, [2025]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b1637970#safety-and-handling-of-trimethylstannyldimethylvinylsilan>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com